

Technical Support Center: 5-(Difluoromethyl)-1,3,4-thiadiazol-2-amine

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Compound of Interest

Compound Name: 5-(Difluoromethyl)-1,3,4-thiadiazol-2-amine

Cat. No.: B1321855

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Introduction: This guide serves as a centralized technical resource for researchers, medicinal chemists, and drug development professionals working with **5-(Difluoromethyl)-1,3,4-thiadiazol-2-amine** (CAS No. 25306-15-4). The 1,3,4-thiadiazole ring is a critical pharmacophore in modern drug design, and the introduction of a difluoromethyl group can significantly enhance properties like metabolic stability and lipophilicity.^{[1][2]} This document provides practical, field-tested guidance on handling, storage, and troubleshooting to ensure experimental success and user safety.

Section 1: Core Compound Data & Safety Profile

This table summarizes essential physical, chemical, and safety information for quick reference. Always consult the most current Safety Data Sheet (SDS) from your supplier before use.

Property	Value / Information	Source(s)
CAS Number	25306-15-4	[3] [4]
Molecular Formula	C ₃ H ₃ F ₂ N ₃ S	[5]
Molecular Weight	151.14 g/mol	[3]
Appearance	Solid / Powder	[6] [7]
Storage Temperature	2-8°C, Protect from light	[1]
Boiling Point	248.0±50.0 °C (Predicted)	[1]
GHS Hazard Codes	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[5] [6] [8]
GHS Pictogram	GHS07 (Exclamation Mark)	[5]
Signal Word	Warning	[5] [6]
Shelf Life	Approximately 1095 days under ideal conditions	[5]

Section 2: Troubleshooting Experimental Issues

This section addresses common problems encountered during experimental work in a question-and-answer format. The causality behind each issue is explained to build a deeper understanding.

Question / Problem	Potential Scientific Cause	Recommended Protocol / Solution
"My compound is not dissolving in my aqueous buffer system."	Low Aqueous Solubility: 1,3,4-thiadiazole derivatives are often characterized by low solubility in water. ^[9] The difluoromethyl group, while enhancing other properties, does not guarantee aqueous solubility.	Solvent System Optimization: 1. Attempt dissolution in a minimal amount of a water-miscible organic solvent first, such as DMSO or Methanol. ^[10] 2. Sonicate gently to aid dissolution. 3. Add the resulting stock solution dropwise to your aqueous buffer while vortexing to prevent precipitation. 4. Crucially, always run a vehicle control in your experiments to account for any effects of the organic solvent.
"I am observing inconsistent results or suspected degradation in my assay."	Compound Instability: While generally stable under proper storage, the compound may degrade in solution when exposed to light, incompatible substances (e.g., strong acids, oxidizers), or non-optimal pH over time. ^{[11][12]}	Ensure Solution Integrity: 1. Prepare Fresh: Make solutions fresh for each experiment whenever possible. 2. Storage: If a stock solution must be stored, aliquot it into smaller volumes and store at -20°C or -80°C, protected from light. ^[1] 3. Inert Atmosphere: For long-term storage of sensitive experiments, consider purging the aliquot headspace with an inert gas like argon or nitrogen. 4. Purity Check: Verify the purity of the starting material via LC-MS or NMR if inconsistent results persist.
"My reaction yield is lower than expected when using this"	Reactivity of the Amino Group: The 2-amino group on the	Reaction Condition Screening: 1. Base Selection: The choice

compound as a starting material."

thiadiazole ring is a key functional handle for further synthesis.^[1] Its nucleophilicity can be influenced by reaction conditions, solvent choice, and the presence of activating or deactivating groups.

of base is critical. Screen a panel of non-nucleophilic organic bases (e.g., triethylamine, DIPEA) and inorganic bases (e.g., K₂CO₃, Cs₂CO₃). 2. Solvent Polarity: Test a range of anhydrous solvents (e.g., THF, DMF, Acetonitrile) to find the optimal medium for your specific reaction. 3. Temperature Control: Some reactions may require initial cooling to control exotherms before gentle heating to drive the reaction to completion.

Section 3: Frequently Asked Questions (FAQs)

Handling and Personal Protection

Q: What are the mandatory personal protective equipment (PPE) requirements for handling solid **5-(Difluoromethyl)-1,3,4-thiadiazol-2-amine**? A: You must wear appropriate PPE, including a lab coat, nitrile gloves, and chemical safety goggles that meet OSHA 29 CFR 1910.133 or European Standard EN166 regulations.^[13] All weighing and handling of the solid powder must be performed inside a certified chemical fume hood to prevent inhalation of dust, which may cause respiratory irritation.^{[6][13][14]}

Q: What should I do in case of accidental skin or eye contact? A: In case of skin contact, immediately wash the affected area with plenty of soap and water and remove all contaminated clothing.^[13] If skin irritation occurs, seek medical attention.^[6] For eye contact, rinse cautiously with water for several minutes. If you are wearing contact lenses, remove them if it is easy to do so and continue rinsing.^[6] Seek immediate medical attention.^{[12][13]} An emergency eyewash station and safety shower should be readily accessible in the laboratory.^[12]

Storage and Stability

Q: What are the ideal long-term storage conditions for this compound? A: For optimal stability and to maximize its shelf life, the compound should be stored in a tightly closed container at 2-8°C, protected from light.^[1] The storage area should be dry and well-ventilated.^{[6][7]} For added security, especially in a shared lab, storing the container in a locked location is recommended.^{[6][13]}

Q: What chemicals or conditions should be avoided when working with this compound? A: Avoid contact with strong oxidizing agents and strong acids, as these are common incompatibilities for amine-containing heterocyclic compounds.^[12] Do not subject the compound to excessive heat, shock, or friction.^{[8][11]} Thermal decomposition can lead to the release of hazardous gases, including nitrogen oxides (NO_x), sulfur oxides (SO_x), and carbon oxides.^{[6][7]}

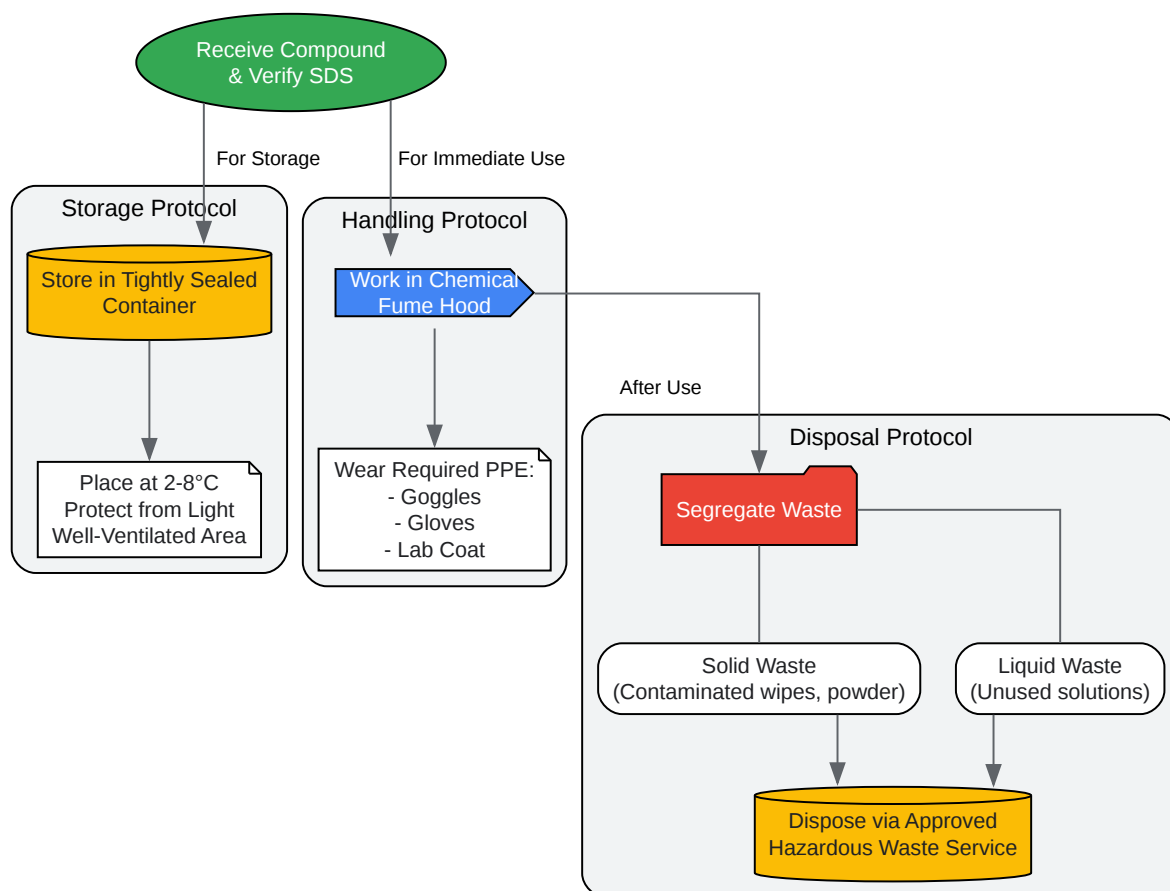
Spills and Disposal

Q: How should I clean up a small spill of the solid powder? A: First, ensure the area is well-ventilated and evacuate non-essential personnel.^[15] Wearing your full PPE, carefully sweep or scoop up the spilled solid material, avoiding dust generation.^{[6][12]} Place the material into a clearly labeled, sealed container for hazardous waste disposal.^[15] Clean the spill area thoroughly with soap and water, and collect all cleaning materials as solid hazardous waste.^[15]

Q: What is the correct procedure for disposing of waste containing this chemical? A: All waste material, whether it is the pure compound, contaminated materials, or solutions, must be disposed of as hazardous waste.^[16] Do not pour it down the drain.^[6] Collect waste in designated, properly labeled hazardous waste containers and follow all local, state, and federal regulations for disposal through an approved waste disposal service.^{[6][15]}

Section 4: Visual Workflow Diagram

The following diagram outlines the standard decision-making process for the safe handling and storage of **5-(Difluoromethyl)-1,3,4-thiadiazol-2-amine** from receipt to disposal.



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Caption: Decision workflow for safe storage, handling, and disposal.

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